

## Executive Summary: Operational Classification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: 1-Chlorohexane

CAS No.: 70776-07-7

Cat. No.: B7769338

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**1-Chlorohexane** (CAS: 544-10-5) is a halogenated alkyl chloride. For disposal purposes, it is classified as a D001 Ignitable Hazardous Waste under RCRA regulations due to its flash point of ~27°C (81°F).[1]

Crucial Operational Directive: Although **1-Chlorohexane** is not an F-listed solvent (like Methylene Chloride), it must be segregated into the "Halogenated Waste" stream. Mixing it with non-halogenated solvents (e.g., Acetone, Ethanol) contaminates the cheaper fuel-blending waste stream, forcing the entire container to undergo more expensive incineration protocols.[1]

## Hazard Profile & Physical Properties

Before handling waste, verify the chemical state.[1] **1-Chlorohexane** is a flammable liquid that poses long-term aquatic toxicity.

Property	Value	Operational Implication
Flash Point	27°C - 35°C (81°F - 95°F)	High Fire Risk. Ground all containers during transfer to prevent static discharge.[1]
Density	0.879 g/mL	Lighter than water; will float on aqueous spills.
Solubility	Insoluble in water	Two-phase waste; do not attempt to dilute with water.
Reactivity	Stable	Incompatible with strong oxidizers and strong bases.[2] [3]
RCRA Code	D001 (Ignitable)	Requires "Flammable" labeling.

## Personal Protective Equipment (PPE) & Engineering Controls

Standard nitrile exam gloves provide insufficient protection against prolonged contact with chlorinated hydrocarbons.

- Respiratory: Handle strictly within a certified chemical fume hood.
- Skin/Body: Lab coat and chemical-resistant apron.
- Hand Protection:
  - Primary (Immersion/Spill): Viton® or Polyvinyl Alcohol (PVA) gloves.
  - Secondary (Splash Only): Thick Nitrile (>8 mil). Note: Standard 4-mil nitrile degrades rapidly upon exposure to alkyl halides; change immediately if splashed.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).

## Waste Characterization & Segregation Logic

Understanding why we segregate **1-Chlorohexane** prevents costly disposal errors.

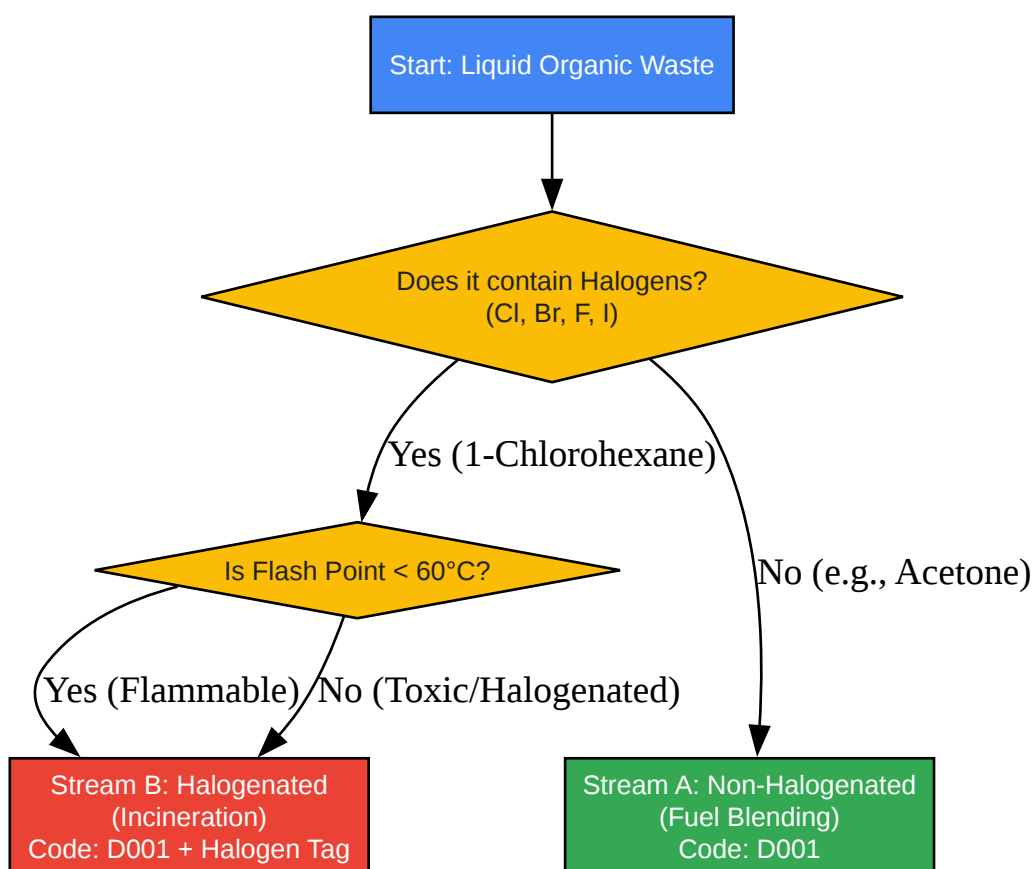
### The "Halogen Rule"

Waste disposal facilities categorize liquid organic waste into two primary streams:

- Fuel Blending (Non-Halogenated): High BTU value, burned as fuel in cement kilns. Low cost.
- Destructive Incineration (Halogenated): Requires scrubbers to neutralize acid gases (HCl) formed during combustion. High cost.

Protocol: Even though **1-Chlorohexane** is D001, the presence of Chlorine requires it to go to Destructive Incineration.<sup>[1]</sup>

Diagram 1: Waste Segregation Decision Tree This logic ensures you select the correct waste stream, preventing "up-coding" of cheaper waste.<sup>[1]</sup>



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Caption: Decision logic for segregating **1-Chlorohexane** into the Halogenated Waste stream to ensure regulatory compliance and cost efficiency.

## Step-by-Step Disposal Protocol

### Step 1: Container Selection

- Allowed: Amber glass bottles (preferred), High-Density Polyethylene (HDPE), or Teflon-lined steel cans.[1]
- Prohibited: Do not use aluminum containers if the waste pH is unstable, as acidity can corrode aluminum, leading to leaks.[1]

### Step 2: Accumulation

- Place the waste container in a Satellite Accumulation Area (SAA) near the point of generation.
- Ensure the container is in secondary containment (tray) capable of holding 110% of the volume.
- Grounding: If pouring more than 4 liters, attach a ground wire between the source and receiving container to dissipate static charge.

### Step 3: Labeling

Mark the tag with the following specific details:

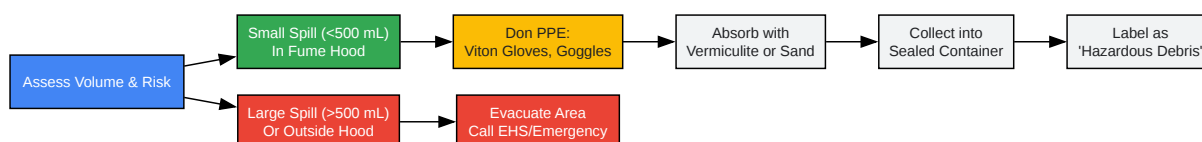
- Chemical Name: "**1-Chlorohexane** Waste" (Do not use abbreviations or formulas like ).
- Hazards: Check "Flammable" and "Toxic".
- Composition: "**1-Chlorohexane** >95%" (or actual concentration).

### Step 4: Scheduling Pickup

Contact your EHS (Environmental Health & Safety) department. Ensure the profile lists the waste as "Flammable Liquid, Halogenated."<sup>[1]</sup>

## Spill Response (Emergency Disposal)

Diagram 2: Spill Response Workflow Follow this workflow for immediate containment and disposal of accidental releases.



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Caption: Operational workflow for determining whether to manage a **1-Chlorohexane** spill locally or escalate to emergency services.

Cleanup Procedure (Small Spill):

- Extinguish Sources: Turn off hot plates and stirrers immediately.
- Absorb: Use inert absorbents like vermiculite, sand, or "pig" mats.<sup>[1]</sup> Do not use paper towels as they increase the surface area for flammable vapor generation.
- Collect: Scoop absorbed material into a wide-mouth jar or heavy-duty polyethylene bag.
- Disposal: Label the debris container as "Hazardous Waste - Solid Debris (Contaminated with **1-Chlorohexane**)."

## References

- PubChem. (n.d.). **1-Chlorohexane** Compound Summary. National Library of Medicine. Retrieved January 31, 2026, from [\[Link\]](#)<sup>[1]</sup>

- U.S. Environmental Protection Agency (EPA). (2025). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved January 31, 2026, from [[Link](#)][1]

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## Sources

- [1. Waste Code \[rcrainfo.epa.gov\]](#)
- [2. guidechem.com \[guidechem.com\]](#)
- [3. 1-Chlorohexane | 544-10-5 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Executive Summary: Operational Classification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7769338/docs#executive-summary-operational-classification>]

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Address: 3281 E Guasti Rd

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